

# Technical Support Center: Navigating Solubility Challenges of Butyl 5-oxo-L-prolinate

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## Compound of Interest

Compound Name: *Butyl 5-oxo-L-prolinate*

CAS No.: 4931-68-4

Cat. No.: B128826

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Welcome to the dedicated technical support center for **Butyl 5-oxo-L-prolinate** (also known as Butyl pyroglutamate). This resource is designed for researchers, chemists, and formulation scientists to effectively address solubility issues encountered during experimental work. Here, we provide in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed protocols grounded in chemical principles to ensure you can harness the full potential of this versatile intermediate.

## Introduction to Butyl 5-oxo-L-prolinate

**Butyl 5-oxo-L-prolinate** is a derivative of pyroglutamic acid, an amino acid derivative.<sup>[1]</sup> Its structure, featuring a lactam ring, a butyl ester group, and a chiral center, presents a unique solubility profile that can be challenging to navigate. Understanding its molecular characteristics is the first step in troubleshooting.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO <sub>3</sub>	[2]
Molecular Weight	185.22 g/mol	[2][3]
Appearance	White to almost white powder/crystal	[1]
Melting Point	102.0 to 108.0 °C	[4]
Known Solvents	Methanol	[1][4][5][6]

The key to its solubility lies in the balance between the polar lactam ring and the more nonpolar butyl ester chain. This balance dictates its affinity for different organic solvents.

## Troubleshooting Guide: Common Solubility Problems

This section addresses specific issues you might encounter when trying to dissolve **Butyl 5-oxo-L-prolinate**.

### Issue 1: The compound is not dissolving in my chosen nonpolar solvent (e.g., hexane, toluene).

Question: I'm trying to dissolve **Butyl 5-oxo-L-prolinate** in hexane for a reaction, but it remains a solid suspension. Why is this happening and what should I do?

Answer:

This is a common issue stemming from a mismatch in polarity. The principle of "like dissolves like" is fundamental here.[7] **Butyl 5-oxo-L-prolinate** has significant polarity due to the amide in the lactam ring and the ester group's carbonyl. These groups can participate in dipole-dipole interactions and, to a lesser extent, act as hydrogen bond acceptors.

Nonpolar solvents like hexane lack these capabilities and primarily interact through weak van der Waals forces. The energy gained from solute-solvent interactions is insufficient to overcome the energy holding the crystal lattice of the solid **Butyl 5-oxo-L-prolinate** together.



[<https://www.benchchem.com/product/b128826/docs#technical-support-center-navigating-solubility-challenges-of-butyl-5-oxo-l-prolinate>]

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